# Technical Guide: Solubility Profile and Laboratory Handling of Coniine Hydrobromide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Coniine hydrobromide* |
| *CAS No.:* | *637-49-0* |
| *Cat. No.:* | *B190822* |

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## Executive Summary

**Coniine Hydrobromide** (

) is the hydrobromide salt of coniine, a toxic piperidine alkaloid naturally occurring in Conium maculatum (poison hemlock).[1] While historically significant as the first synthesized alkaloid (Ladenburg, 1886), its modern application is primarily restricted to toxicology standards and nicotinic acetylcholine receptor (nAChR) research.

Critical Safety Warning: Coniine and its salts are potent neurotoxins capable of causing respiratory paralysis and death.[2] Handling requires strict adherence to safety protocols, including the use of a fume hood, butyl rubber gloves, and full-face respiratory protection if aerosols are generated.

## Chemical Identity & Physical Properties[1][2][3][4][5][6][7][8][9]

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| Property | Data |
|---|---|
| Chemical Name | (2S)-2-propylpiperidine hydrobromide |
| CAS Number | 637-49-0 |
| Molecular Formula | |
| Molecular Weight | 208.14 g/mol |
| Appearance | Colorless prisms or needles |
| Melting Point | 211°C |
| Chirality | Naturally occurring isomer is (S)-(+); Synthetic is often racemic (±) |

# Solubility Profile

**Coniine Hydrobromide** exhibits a solubility profile that deviates slightly from the generalized "insoluble in organic solvents" rule often applied to alkaloid salts. Understanding these nuances is critical for extraction and purification workflows.

## Quantitative Solubility Data

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| Solvent | Solubility Rating | Approximate Solubility | Notes |
|---|---|---|---|
| Water | Freely Soluble | 1 g / 2 mL | Highly soluble; suitable for aqueous stock solutions.[1] |
| Ethanol | Freely Soluble | 1 g / 3 mL | Excellent solvent for dissolution; often used in recrystallization. |
| Chloroform | Soluble | High (Specifics vary) | Anomalous behavior: Unlike many alkaloid salts, Coniine HBr retains significant solubility in halogenated solvents. |
| Diethyl Ether | Soluble | High | Critical Exception: While most alkaloid salts precipitate in ether, Coniine HBr is reported as soluble. This impacts extraction strategies (see Section 4). |
| Acetone | Insoluble/Poor | Low | Often used as an anti-solvent for crystallization of the hydrochloride/hydrobromide salts. |
| DMSO | Soluble | ~27.5 mg/mL | Recommended for biological assay stock solutions. |

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> *Expert Insight (The "Lipophilic Salt" Anomaly): Most laboratory protocols assume that converting an alkaloid base to a salt (using HCl or HBr) renders it insoluble in organic solvents like ether or chloroform.* ***Coniine Hydrobromide*** *is an exception. Its reported solubility in ether and chloroform means that standard acid-base extractions (washing an organic phase with acid to pull the alkaloid into the aqueous phase) may suffer from poor partition coefficients if the aqueous volume is too low or the acid concentration is insufficient.*

# Experimental Protocols

## Protocol A: Preparation of Stock Solution (100 mM in DMSO)

For use in in-vitro toxicology or receptor binding assays.

- Calculate Mass: To prepare 10 mL of 100 mM solution, weigh exactly 208.1 mg of **Coniine Hydrobromide**.
- Safety Prep: Work inside a certified chemical fume hood. Wear double nitrile or butyl rubber gloves.
- Dissolution:
  - Add the solid to a glass vial.
  - Add 5 mL of anhydrous DMSO.
  - Vortex for 30 seconds. If dissolution is slow, sonicate at 25°C for 5 minutes.
  - Add remaining DMSO to reach final volume of 10 mL.
- Storage: Aliquot into amber glass vials with Teflon-lined caps. Store at -20°C.

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## Protocol B: Recrystallization Strategy

Since Coniine HBr is soluble in water, ethanol, and ether, standard single-solvent recrystallization is difficult. A solvent/anti-solvent method using Ethanol and Acetone (or Hexane) is recommended.

- Dissolution: Dissolve crude Coniine HBr in the minimum amount of boiling Ethanol (approx. 3 mL per gram).
- Filtration: Filter hot to remove insoluble impurities (using a pre-heated funnel).
- Precipitation:
  - Allow the solution to cool to room temperature.
  - Dropwise, add Acetone (anti-solvent) until a persistent turbidity is observed.
  - Note: If Acetone fails to induce crystallization due to high solubility, Hexane may be substituted, but add very slowly to avoid oiling out.
- Crystallization: Place the vessel in a -20°C freezer overnight.
- Collection: Filter the resulting prismatic needles under vacuum. Wash with cold Acetone/Hexane (1:1).

# Workflow Visualization

## Diagram 1: Extraction Logic & Phase Partitioning

This diagram illustrates the critical decision-making process for extracting Coniine, highlighting the deviation caused by its salt solubility in organic solvents.

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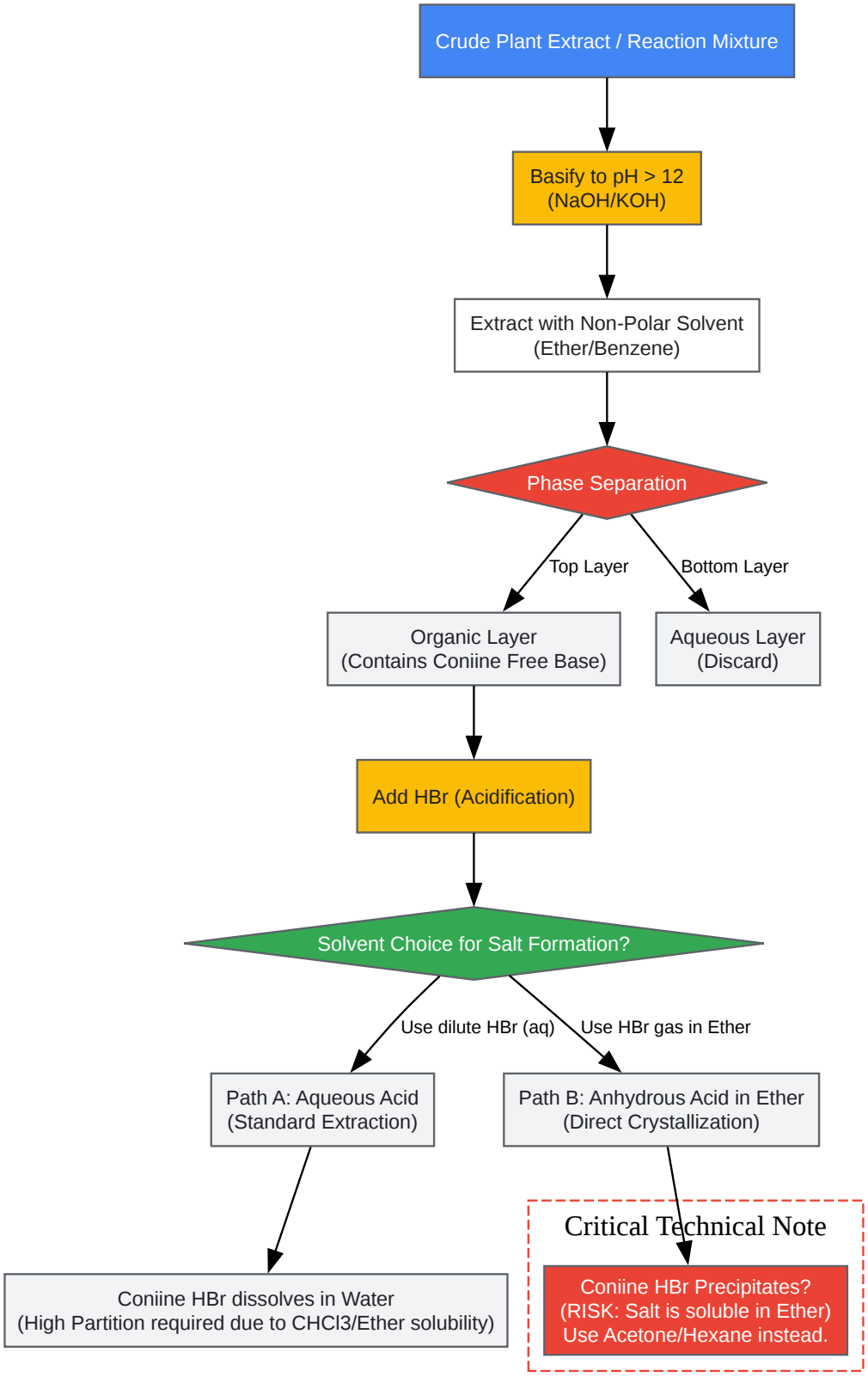


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Caption: Extraction flowchart highlighting the risk of Coniine HBr remaining in the organic phase during standard ether-based acidification.

## References


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